

# Application Note: High-Throughput Screening Assays for Lemildipine Analogs

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## Compound of Interest

Compound Name: *Lemildipine*

Cat. No.: *B165610*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Lemildipine** is a dihydropyridine derivative that acts as a blocker of L-type voltage-gated calcium channels (Cav1.2), a critical target in the treatment of hypertension and cerebrovascular disorders.[1] The discovery of novel **Lemildipine** analogs with improved potency, selectivity, and pharmacokinetic profiles is a key objective in cardiovascular drug development. High-throughput screening (HTS) provides the necessary scalability and efficiency to evaluate large libraries of such analogs.

This document outlines a robust, two-tiered HTS cascade designed to identify and characterize novel modulators of the Cav1.2 channel. The workflow begins with a high-throughput fluorescence-based calcium flux assay for primary screening, followed by a lower-throughput, higher-content automated patch clamp (APC) assay for hit confirmation and detailed pharmacological characterization.

## Screening Cascade and Workflow

The screening strategy is designed to efficiently identify potent and specific inhibitors of the Cav1.2 channel from a large compound library. The workflow progresses from a high-throughput primary screen to more detailed secondary assays.

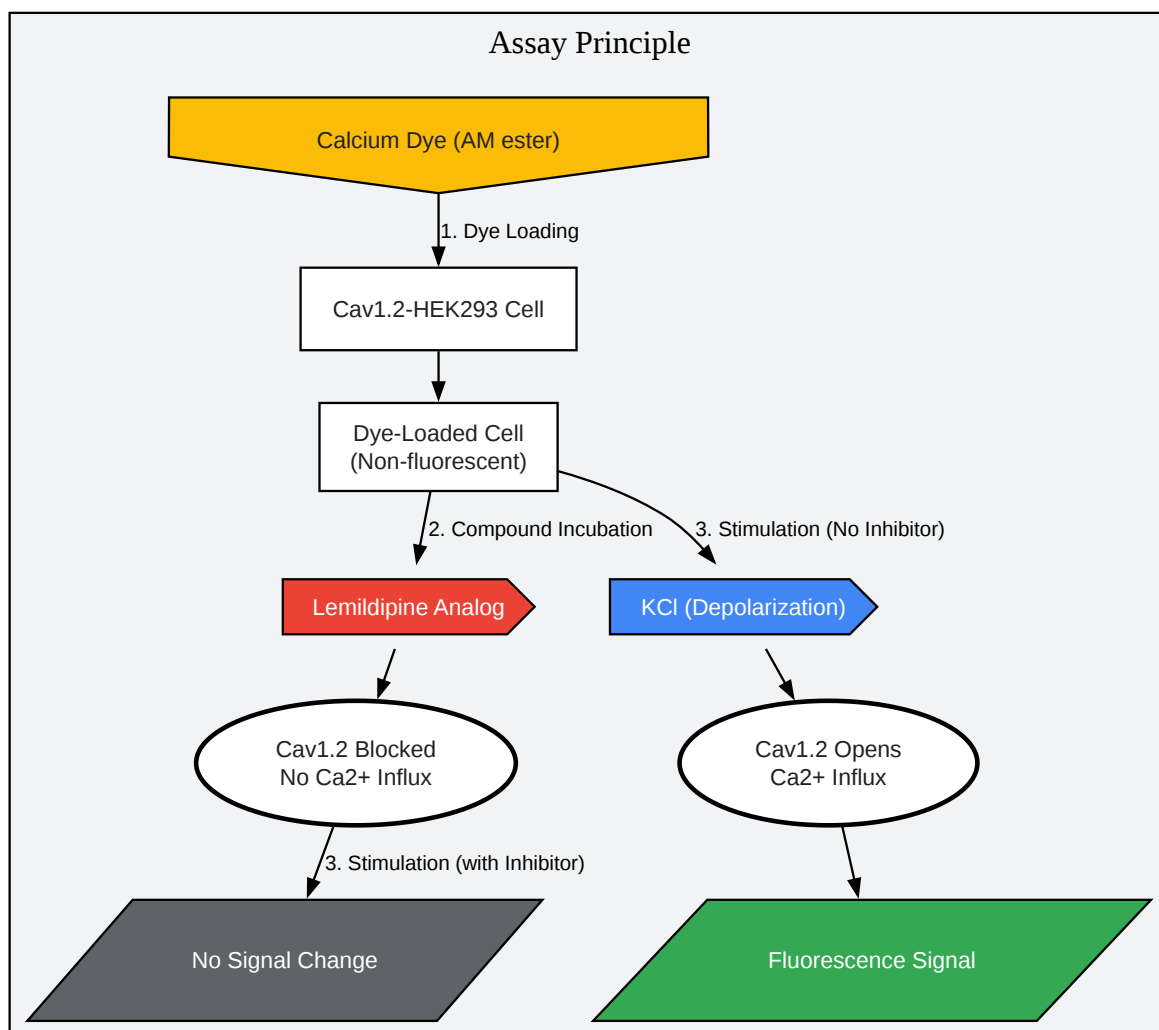


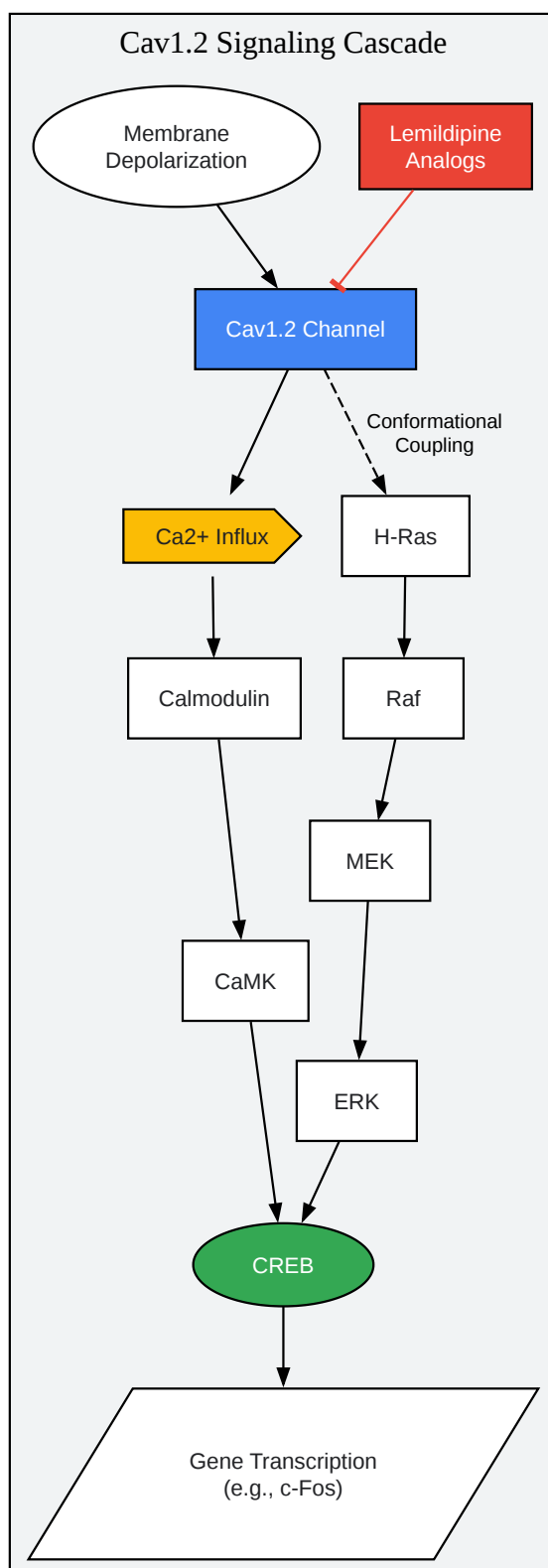
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Caption: High-throughput screening workflow for **Lemildipine** analogs.

## Primary Screening: Fluorescence-Based Calcium Flux Assay

This assay serves as the initial, high-throughput method to identify compounds that inhibit calcium influx through the Cav1.2 channel. It relies on a calcium-sensitive fluorescent dye that reports changes in intracellular calcium concentration upon channel activation.





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## References

- 1. Cost-Efficient Ion Channel High-Throughput Screening [metrionbiosciences.com]
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